

# A Technical Guide to Nitrosulfonazo III: Properties and Applications in Spectrophotometry

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Compound of Interest		
Compound Name:	Nitrosulfonazo III	
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This guide provides a comprehensive overview of **Nitrosulfonazo III**, a complex organic dye widely utilized as a chromogenic agent in analytical chemistry. Its primary application lies in the spectrophotometric determination of various metal ions, owing to its ability to form distinctly colored complexes. This document outlines its core chemical identifiers, physicochemical properties, a detailed experimental protocol for its use, and visual diagrams illustrating its mechanism of action and analytical workflow.

## **Core Compound Identification**

**Nitrosulfonazo III** is chemically identified as 2,7-Bis(4-nitro-2-sulfophenylazo)chromotropic acid, often supplied as its tetrasodium salt.

Identifier	Value	Citation
CAS Number	1964-89-2	[1][2]
Molecular Formula	C22H14N6O18S4	[1][3]
Synonyms	2,7-Bis(4-nitro-2- sulfophenylazo)chromotropic acid tetrasodium salt	[4]



## **Physicochemical and Spectroscopic Properties**

The utility of **Nitrosulfonazo III** as an analytical reagent is defined by its physical and spectral characteristics. The presence of multiple sulfonate and nitro groups confers water solubility and influences its electronic transitions, which are fundamental to its function as a colorimetric indicator.[3]

Property	Value	Citation
Molecular Weight	824.6155 g/mol	[1]
Appearance	Dark-green to black powder	[5]
Melting Point	222 °C (literature)	[1][2]
Solubility	Partly soluble in water	[1][5]
Maximal Absorbance (λmax)	Approximately 570 nm in acidic media	[3]

The molecule's extended conjugation system is responsible for its strong absorption in the visible region, a characteristic trait of azo dyes.[3] It exhibits complex tautomeric behavior, primarily an azo-hydrazone equilibrium, which can be influenced by solvent and pH, affecting its spectroscopic properties.[3]

## **Principle of Application: Metal Ion Chelation**

**Nitrosulfonazo III** functions as a chelating agent. In solution, it complexes with specific metal ions. This binding event induces a significant shift in the molecule's electron distribution, resulting in the formation of a new chemical species with a different color and, consequently, a different absorption spectrum. The intensity of the color of the resulting complex is directly proportional to the concentration of the metal ion, a relationship governed by the Beer-Lambert Law. This principle allows for the quantitative determination of the analyte via UV-Vis spectrophotometry.





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Caption: Logical diagram of the complexation reaction for quantitative analysis.

## General Experimental Protocol: Spectrophotometric Determination of a Metal Ion

The following is a representative methodology for the determination of a target metal ion in an aqueous sample using **Nitrosulfonazo III**. This protocol may require optimization based on the specific analyte and sample matrix.

#### 1. Reagent Preparation:

- Stock Solution of Nitrosulfonazo III: Prepare a stock solution (e.g., 0.1% w/v) by dissolving
  a precisely weighed amount of Nitrosulfonazo III powder in deionized water. Store in a dark
  bottle to prevent photodegradation.
- Buffer Solution: Prepare a buffer solution appropriate for the optimal pH required for the complex formation with the target metal ion. The optimal pH for complexation can vary but is often in the acidic range.[6]
- Standard Solutions: Prepare a series of standard solutions of the target metal ion with known concentrations by diluting a certified stock solution.

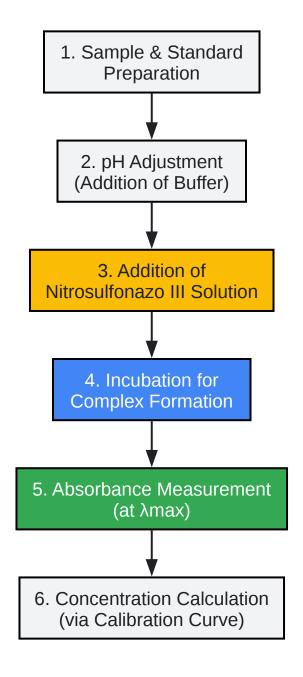
#### 2. Sample Preparation:

• If the sample contains solid particulates, filter it using appropriate filter paper (e.g., Whatman No. 1).[7]



- If the sample matrix is complex (e.g., biological fluids, digested food), an acid digestion step may be necessary to destroy organic compounds and release the metal ions.[7]
- Transfer a precise aliquot of the prepared sample into a volumetric flask.
- 3. Complex Formation:
- To the volumetric flasks containing the sample and each of the standard solutions, add the required volume of buffer solution to adjust the pH.
- Add a specific volume of the **Nitrosulfonazo III** stock solution.
- Dilute to the final volume with deionized water and mix thoroughly.
- Allow the solution to stand for a specified time (e.g., 10-15 minutes) to ensure complete complex formation.[7]
- 4. Spectrophotometric Measurement:
- Set the spectrophotometer to the predetermined maximal absorbance wavelength (λmax) of the metal-Nitrosulfonazo III complex.
- Prepare a "blank" solution containing all reagents except for the analyte (the metal ion).[7]
   Use this blank to zero the spectrophotometer.
- Measure the absorbance of each standard solution and the sample solution.
- 5. Data Analysis:
- Construct a calibration curve by plotting the absorbance of the standard solutions against their corresponding concentrations.
- Determine the concentration of the metal ion in the sample by interpolating its absorbance value on the calibration curve. The linearity of this curve should be validated within the working concentration range.[6]





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